

An In-depth Technical Guide to Sodium Peracetate: History, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium peracetate

Cat. No.: B1260957

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **sodium peracetate**, a versatile and potent oxidizing agent. The document delves into its historical discovery, detailed experimental protocols for its synthesis and characterization, quantitative data on its properties and efficacy, and visualizations of key chemical pathways and processes.

History and Discovery

The history of **sodium peracetate** is intrinsically linked to the development of its parent compound, peroxyacetic acid (PAA). While peroxyacetic acid was synthesized in the early 20th century, its commercial potential as a disinfectant and bleaching agent began to be realized mid-century.

A significant milestone in the application of peroxy compounds was the 1950 patent by Greenspan and Margulies for using peracetic acid to treat fruits and vegetables, reducing spoilage from bacteria and fungi. Frank P. Greenspan was a key figure in the development of peracid chemistry, also securing a patent in 1952 for the stabilization of peracetic acid solutions using dipicolinic acid.

The first published laboratory synthesis of anhydrous **sodium peracetate** appeared in a 1959 article in The Journal of Organic Chemistry. However, the broader application of **sodium peracetate**, particularly in industrial settings, has often involved its in situ generation. This approach, where the compound is produced at the point of use, became prevalent in industries

like pulp and paper for bleaching, offering a safer and more manageable alternative to storing concentrated peracetic acid solutions. This on-demand production minimizes the hazards associated with the transport and storage of highly reactive peroxide compounds.

Physicochemical Properties

Sodium peracetate ($C_2H_3NaO_3$) is the sodium salt of peroxyacetic acid. While it can be isolated as a white crystalline solid, it is more commonly handled in solution. The dry salt is unstable and can explode spontaneously at room temperature.

Table 1: Physical and Chemical Properties of **Sodium Peracetate**

Property	Value	Reference(s)
Molecular Formula	$C_2H_3NaO_3$	
Molecular Weight	98.03 g/mol	
Appearance	White crystalline solid (anhydrous) or colorless liquid (solution)	
CAS Number	64057-57-4	
Water Solubility	Very soluble	
Other Solubilities	Soluble in ether, sulfuric acid, and ethanol	
Decomposition Products	Acetic acid, oxygen, hydrogen peroxide, and water	

Synthesis and Experimental Protocols

Sodium peracetate is typically synthesized through the reaction of peracetic acid with a sodium base or generated in situ from precursors.

Laboratory Synthesis of Sodium Peracetate from Peracetic Acid

This protocol describes the preparation of a **sodium peracetate** solution by neutralizing peracetic acid with sodium hydroxide.

Materials:

- Peracetic acid (PAA) solution (e.g., 32 wt. % in dilute acetic acid)
- Sodium hydroxide (NaOH), 50% (w/w) aqueous solution
- Deionized water, chilled
- Ice bath
- Magnetic stirrer and stir bar
- pH meter or pH indicator strips

Procedure:

- In a beaker placed in an ice bath, add a known volume of chilled deionized water.
- With continuous stirring, slowly add the peracetic acid solution to the deionized water.
- Slowly add the 50% sodium hydroxide solution dropwise to the diluted peracetic acid solution. Monitor the pH of the solution continuously.
- Continue adding sodium hydroxide until the desired pH is reached. For many applications, a mildly alkaline pH is targeted. The reaction is as follows: $\text{CH}_3\text{COOOH} + \text{NaOH} \rightarrow \text{CH}_3\text{COOO}^-\text{Na}^+ + \text{H}_2\text{O}$
- The resulting solution contains **sodium peracetate**. The concentration can be determined using titration methods.

Safety Precautions: The reaction is exothermic and should be performed in an ice bath to control the temperature. Peracetic acid is corrosive and a strong oxidizer; appropriate personal protective equipment (gloves, safety glasses, lab coat) must be worn.

In Situ Generation from Tetraacetythylenediamine (TAED) and Sodium Percarbonate

This method is commonly used in laundry detergents and other cleaning products to generate peracetic acid, which can then be converted to **sodium peracetate** in an alkaline solution.

Materials:

- Tetraacetythylenediamine (TAED)
- Sodium percarbonate (SPC)
- Deionized water
- Buffer solution (to maintain alkaline pH)

Procedure:

- Dissolve sodium percarbonate in deionized water. Sodium percarbonate will hydrolyze to produce hydrogen peroxide and sodium carbonate.
- Add TAED to the solution. The hydrogen peroxide will react with TAED in a perhydrolysis reaction to form peracetic acid.
- The presence of sodium carbonate from the hydrolysis of SPC will create an alkaline environment, leading to the formation of **sodium peracetate**.

This method provides a safer way to utilize the oxidizing power of peracetic acid without handling the concentrated form directly.

Analytical Methods for Characterization

Accurate quantification of **sodium peracetate** and related species in solution is crucial for research and industrial applications.

Redox Titration for Peracetic Acid and Hydrogen Peroxide

This is a common method to determine the concentration of peracetic acid and any residual hydrogen peroxide in a solution.

Principle: This two-step titration method first quantifies hydrogen peroxide using a strong oxidizing agent like ceric sulfate. Subsequently, the peracetic acid concentration is determined by iodometric titration.

Reagents:

- Ceric sulfate solution (0.1 N)
- Potassium iodide solution
- Sodium thiosulfate solution (0.1 N)
- Starch indicator solution
- Sulfuric acid

Procedure:

- Hydrogen Peroxide Titration:
 - Take a known volume of the sample solution and dilute it with deionized water in an Erlenmeyer flask.
 - Acidify the solution with sulfuric acid.
 - Titrate with the ceric sulfate solution until a faint yellow color persists, indicating the endpoint.
- Peracetic Acid Titration:
 - To the same flask, add an excess of potassium iodide solution. The peracetic acid will oxidize the iodide to iodine, resulting in a brown solution.
 - Titrate the liberated iodine with the sodium thiosulfate solution.

- As the solution turns pale yellow, add a few drops of starch indicator, which will turn the solution dark blue.
- Continue the titration with sodium thiosulfate until the blue color disappears.

The concentrations of hydrogen peroxide and peracetic acid can be calculated from the volumes of the titrants used.

Quantitative Data

Antimicrobial Efficacy

Sodium peracetate and its parent compound, peracetic acid, are broad-spectrum biocides effective against a wide range of microorganisms.

Table 2: Comparative Antimicrobial Efficacy

Microorganism	Disinfectant	Concentration	Contact Time	Log Reduction	Reference(s)
Staphylococcus aureus	Peracetic Acid	0.001%	-	Total inhibition	
Staphylococcus aureus	Sodium Hypochlorite	0.0001%	-	Total inhibition	
Escherichia coli	Peracetic Acid	250 mg/L	10 min	> 50% reduction of adhered cells	
Escherichia coli	Sodium Hypochlorite	100 mg/L	10 min	> 99% reduction of adhered cells	
Pseudomonas fluorescens	Peracetic Acid	250 mg/L	10 min	~50% reduction of adhered cells	
Pseudomonas fluorescens	Sodium Hypochlorite	100 mg/L	10 min	100% reduction of adhered cells	
SARS-CoV-2	Peracetic Acid	200 ppm	10 min	> 3 log reduction	
SARS-CoV-2	Sodium Hypochlorite	1000 ppm	10 min	> 3 log reduction	
Giardia cysts	Peracetic Acid	4.5 mg/L	30 min	~53% inactivation	
Giardia cysts	Sodium Hypochlorite	4.5 mg/L	30 min	~53% inactivation	
Cryptosporidium oocysts	Peracetic Acid	4.5 mg/L	30 min	~24% inactivation	
Cryptosporidium oocysts	Sodium Hypochlorite	4.5 mg/L	30 min	~25% inactivation	

Stability and Decomposition

The stability of **sodium peracetate** solutions is a critical factor in their application. Decomposition is influenced by factors such as temperature, pH, and the presence of impurities. The decomposition of peracetic acid follows first-order kinetics.

Table 3: Decomposition Kinetics of Peracetic Acid

Temperature (°C)	Decomposition Rate Constant (k, h ⁻¹)	Activation Energy (Ea)	Reference(s)
25	1.71 x 10 ⁻³	66.20 kJ/mol	
35	-	66.20 kJ/mol	
40	-	66.20 kJ/mol	
45	9.64 x 10 ⁻³	66.20 kJ/mol	

Key Mechanisms and Pathways

On-Site Generation of Sodium Peracetate

The on-site generation of **sodium peracetate** is a common industrial practice to ensure safety and efficiency. A typical system involves the controlled mixing of precursor chemicals.

- To cite this document: BenchChem. [An In-depth Technical Guide to Sodium Peracetate: History, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1260957#history-and-discovery-of-sodium-peracetate\]](https://www.benchchem.com/product/b1260957#history-and-discovery-of-sodium-peracetate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com